"Methyl 4-Chloro-2-methylbenzoate safety data sheet"

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Compound of Interest

Compound Name:	*Methyl 4-Chloro-2-methylbenzoate*
CAS No.:	*99585-12-3*
Cat. No.:	*B1592714*

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Technical Guide: Methyl 4-Chloro-2-methylbenzoate

A Senior Application Scientist's Perspective on Safe Laboratory Handling and Risk Mitigation

Part 1: Core Compound Profile and Hazard Identification

Methyl 4-chloro-2-methylbenzoate (CAS No: 99585-12-3) is a chlorinated aromatic ester commonly utilized as a building block in synthetic organic chemistry.[1] Its molecular structure, featuring a chlorinated benzene ring and a methyl ester group, dictates its reactivity and toxicological profile. Understanding this profile is not merely a regulatory formality but the foundation of safe and effective research.

A cursory review of its Safety Data Sheet (SDS) reveals several key hazards that demand respect and careful management. While some suppliers may not classify the compound as hazardous under specific regulations like the US OSHA Hazard Communication Standard

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2012, a deeper dive into available data from various sources presents a more nuanced picture.[2] For instance, related structures such as 4-Chloro-2-methylbenzoic acid are classified as harmful if swallowed and capable of causing serious eye damage.[3] This principle of "structural alertness"—recognizing potential hazards based on similar chemical motifs—is a critical aspect of an experienced scientist's risk assessment process.

The primary hazards associated with analogous compounds, which should be considered for **Methyl 4-chloro-2-methylbenzoate** in the absence of specific data, include:

- Acute Oral Toxicity: Harmful if swallowed.[4][5][6]
- Skin Corrosion/Irritation: Can cause skin irritation upon contact.[7]
- Serious Eye Damage/Irritation: Poses a risk of serious eye irritation or damage.[3][6]
- Aquatic Toxicity: May be harmful to aquatic life.[5]

These classifications are visually summarized by the Globally Harmonized System (GHS) pictograms.

GHS Hazard Visualization

Fig 1. GHS pictograms for analogous compounds.

p1

p2

p3

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Caption: Fig 1. GHS pictograms relevant to analogous compounds.

Part 2: Proactive Risk Mitigation and Safe Handling Protocols

Simply acknowledging hazards is insufficient. A proactive safety culture involves implementing robust controls to minimize exposure and mitigate risk. For a compound like **Methyl 4-chloro-2-methylbenzoate**, a multi-layered approach is essential.

Engineering Controls: The First Line of Defense

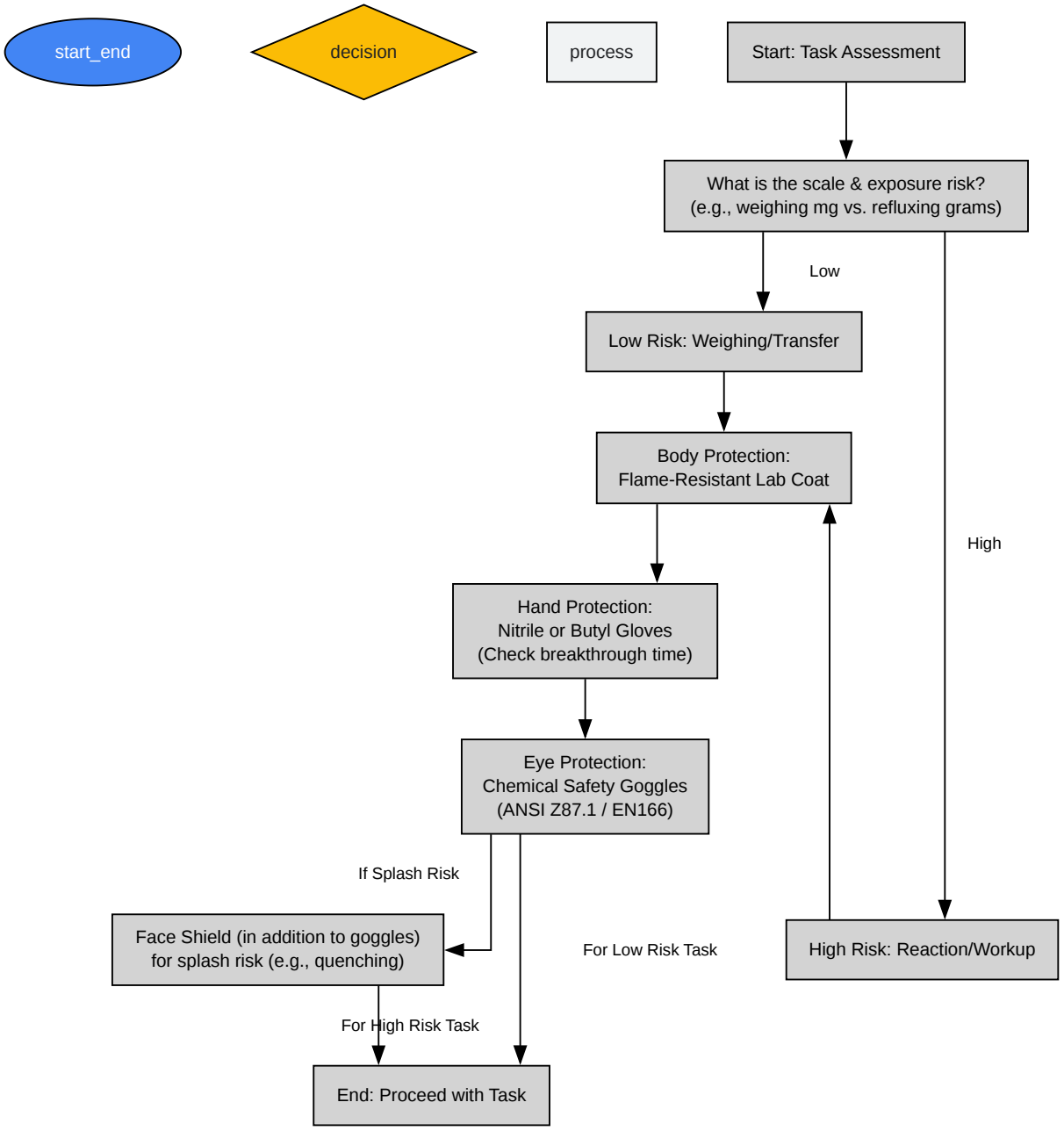
The primary engineering control for handling this and most chemical reagents is a certified chemical fume hood.[8] This is non-negotiable. A fume hood ensures that any vapors or dusts are contained and exhausted away from the user's breathing zone.

- Causality: Chlorinated aromatic compounds can have significant vapor pressures, and their potential inhalation toxicity necessitates their handling in a well-ventilated, contained space to prevent systemic exposure.[7]

Personal Protective Equipment (PPE): A Deliberate Selection

PPE is the last line of defense, but its importance cannot be overstated. The selection of PPE should be a deliberate process based on the specific task being performed.

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Caption: Fig 2. A logical workflow for selecting appropriate PPE.

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- Hand Protection: Standard nitrile gloves provide adequate protection for incidental contact. For prolonged handling or immersion, heavier-duty gloves like butyl rubber should be considered. Always consult the glove manufacturer's resistance charts for chlorinated solvents.
- Eye Protection: Chemical safety goggles are mandatory.[3] Standard safety glasses do not provide a seal and are insufficient.
- Body Protection: A flame-resistant lab coat should be worn and kept buttoned.

Safe Handling and Storage Protocols

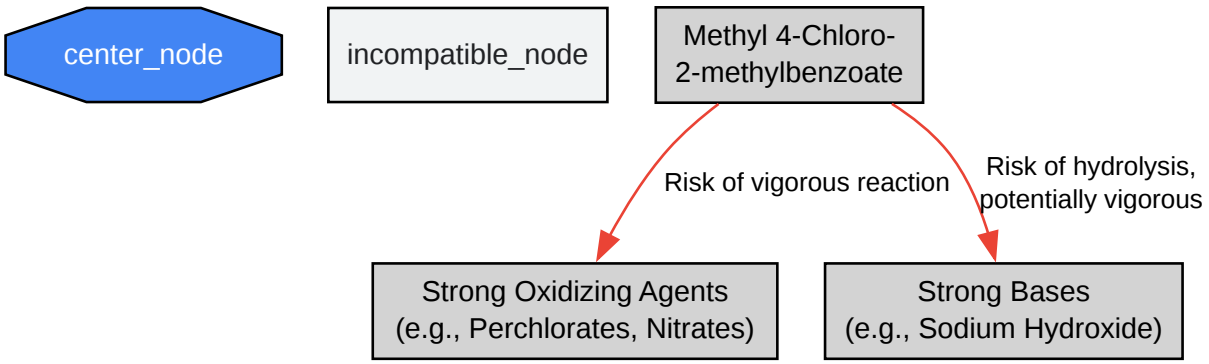
Handling:

- Always wash hands and face thoroughly after handling.[4][5]
- Avoid contact with skin, eyes, and clothing.[6]
- Use non-sparking tools and take precautionary measures against static discharge, especially when handling larger quantities.[7]
- Do not eat, drink, or smoke in the laboratory area where the chemical is being used.[5][6]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4][6]
- The storage area should be locked up or otherwise accessible only to authorized personnel.[5]
- Crucially, store away from incompatible materials.

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Caption: Fig 3. Key chemical incompatibilities.

- Causality of Incompatibility: Strong oxidizing agents can react exothermically with the organic components of the molecule. Strong bases can catalyze the hydrolysis of the ester group, a reaction that can be exothermic and may produce methanol and the corresponding carboxylate salt.[7]

Part 3: Emergency Response Protocols

Even with the best precautions, accidents can happen. A clear, rehearsed emergency plan is a hallmark of a trustworthy and safe laboratory environment.

First-Aid Measures

The immediate response to an exposure is critical to minimizing harm.

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Exposure Route	First-Aid Protocol	Citation(s)
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.	[5][9]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area with large amounts of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.	[4][7][9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.	[3][4][5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, have them drink one or two glasses of water. Call a poison control center or physician immediately.	[4][5][6]

Accidental Release or Spill Protocol

A spill must be handled promptly and correctly to prevent wider contamination and exposure.

Step-by-Step Spill Cleanup:

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- Evacuate & Ventilate: Immediately alert others in the area. Ensure the area is well-ventilated (ensure fume hood is operational). Evacuate non-essential personnel.[5]
- Don PPE: Before approaching the spill, don the appropriate PPE as outlined in Part 2.2, including respiratory protection if vapors are significant.
- Contain the Spill: For liquid spills, cover with a liquid-absorbent, inert material such as vermiculite, dry sand, or a commercial sorbent.[7] For solid spills, carefully sweep up the material, avoiding dust generation.[2]
- Collect & Neutralize: Collect the absorbed material or swept solid into a suitable, labeled container for hazardous waste disposal.[5][7]
- Decontaminate: Clean the spill area thoroughly with soap and water.
- Dispose: Dispose of the waste container, contaminated absorbent material, and any used cleaning supplies according to institutional and local hazardous waste regulations.[5]
- Report: Report the incident to the laboratory supervisor or safety officer.

Part 4: Physical & Chemical Data for the Researcher

This data is provided not just for informational purposes, but as a practical guide for experimental design and safety considerations.

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Property	Value	Implication for the Researcher	Citation(s)
Molecular Formula	$C_9H_9ClO_2$	Used for calculating molar quantities.	[1]
Molecular Weight	184.62 g/mol	Essential for accurate reagent measurement.	[1]
Physical State	Solid or Liquid (depending on purity/temp)	Affects handling; solids pose dust inhalation risk, liquids pose splash/vapor risk.	
Melting Point	~167-171 °C (for the parent acid)	Important for reactions involving heating or melting.	
Boiling Point	~198-199 °C (for methyl benzoate)	Indicates volatility; relevant for distillations and high-temp reactions.	[6]
Flash Point	~77 °C (for methyl benzoate)	The compound is a combustible liquid; keep away from ignition sources.	[6]

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